

physical and chemical properties of 5-Bromothiazole-4-carboxylic acid

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Compound of Interest

Compound Name: 5-Bromothiazole-4-carboxylic acid

Cat. No.: B009547

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An In-depth Technical Guide to 5-Bromothiazole-4-carboxylic Acid

This guide provides a comprehensive technical overview of **5-Bromothiazole-4-carboxylic acid**, a heterocyclic building block of significant interest in medicinal chemistry and materials science. Designed for researchers, scientists, and drug development professionals, this document synthesizes core physicochemical data, spectroscopic insights, reactivity profiles, and practical application protocols.

Introduction: The Thiazole Scaffold in Modern Chemistry

The thiazole ring is a privileged heterocyclic motif, prominently featured in numerous FDA-approved pharmaceuticals and biologically active compounds.^[1] Its unique electronic properties, ability to engage in hydrogen bonding, and structural rigidity make it a cornerstone of modern drug design. **5-Bromothiazole-4-carboxylic acid** emerges as a particularly valuable synthetic intermediate. The strategic placement of a carboxylic acid group and a bromine atom provides two orthogonal reactive sites, enabling sequential and diverse chemical modifications. This dual functionality allows for the construction of complex molecular architectures, making it a sought-after precursor in the synthesis of novel therapeutic agents and functional materials.

Core Physicochemical and Structural Data

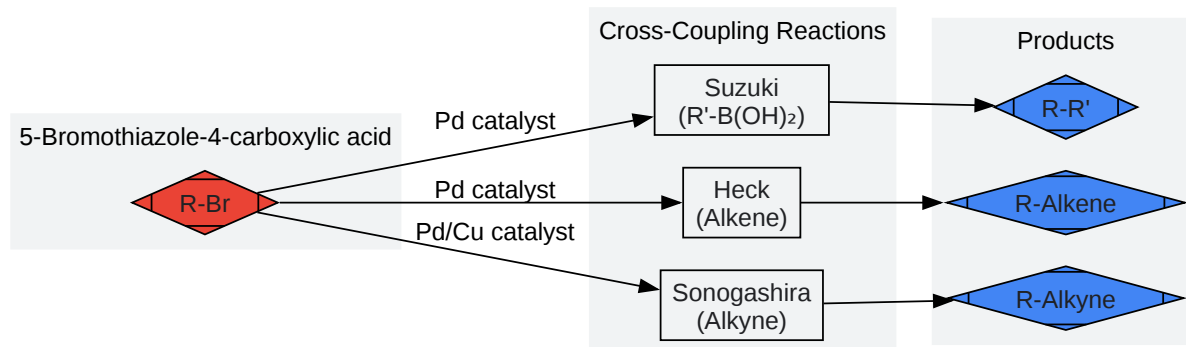
A precise understanding of a compound's fundamental properties is critical for its effective use in research and development. The key identifiers and physical characteristics of **5-Bromothiazole-4-carboxylic acid** are summarized below.

Chemical Identity and Properties

Property	Data	Reference(s)
IUPAC Name	5-bromo-1,3-thiazole-4-carboxylic acid	[2]
Synonyms	5-bromo-4-thiazolecarboxylic acid, 5-bromothiazole-4-carboxylic acid	[2]
CAS Number	103878-58-6	[2]
Molecular Formula	C ₄ H ₂ BrNO ₂ S	[2][3]
Molecular Weight	208.03 g/mol	[2][3]
Appearance	Solid	[2]
Purity	Typically available at ≥95% or ≥98%	[2][3]
SMILES	<chem>O=C(O)C1=C(Br)SC=N1</chem>	N/A
InChI Key	AZYQIQWMHMYDPO-UHFFFAOYSA-N	[2]

Structural Diagram

The molecular structure features a five-membered thiazole ring substituted with a bromine atom at position 5 and a carboxylic acid group at position 4.



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